

NSC47924 CAS number and chemical properties

Author: BenchChem Technical Support Team. Date: December 2025



An In-Depth Technical Guide to NSC47924: A Laminin Receptor Inhibitor

For researchers, scientists, and professionals in drug development, this guide provides a comprehensive overview of **NSC47924**, a small molecule inhibitor of the 37/67 kDa laminin receptor (LR). This document outlines its chemical properties, mechanism of action, and key experimental findings.

Chemical Properties of NSC47924

NSC47924, identified by the CAS number 6638-24-0, is a potent inhibitor of the laminin receptor.[1][2][3][4][5] Its key chemical and physical properties are summarized in the table below for easy reference.



Property	Value
CAS Number	6638-24-0[1][2][3]
Formal Name	1-((4-Methoxyanilino)methyl)-2-naphthol[2]
Molecular Formula	C18H17NO2[1][2][5]
Molecular Weight	279.33 g/mol [1][2][5]
Exact Mass	279.1259[1]
Purity	>98%[2]
Formulation	Powder[2]
Solubility	Soluble in DMSO (up to 30 mg/ml) and Ethanol (up to 10 mg/ml)[2]
Storage	-20°C[2]

Mechanism of Action: Targeting the Laminin Receptor

NSC47924 functions as a specific inhibitor of the 37/67 kDa laminin receptor (LR), a non-integrin protein that plays a crucial role in various cellular processes, including cell adhesion, migration, and invasion. The expression of 67LR is often upregulated in neoplastic cells, correlating with enhanced metastatic potential.[6][7]

The inhibitory action of **NSC47924** is directed towards a specific sequence on the 37 kDa laminin receptor precursor (37LRP) known as peptide G (amino acids 161-180).[6][8] This peptide sequence is critical for the receptor's interaction with its ligands, including laminin-1 and the cellular prion protein (PrPC).[8][9][10] By binding to peptide G, **NSC47924** effectively blocks the binding of laminin and PrPC to the receptor.[6][8][11] This disruption of the LR-ligand interaction leads to the inhibition of downstream signaling pathways that promote cancer cell proliferation and survival.[6][7]

Furthermore, treatment with **NSC47924** has been shown to affect the cellular trafficking of the laminin receptor and PrPC. It induces the internalization of the 37/67 kDa LR from the cell surface, leading to a stabilization of PrPC at the plasma membrane.[8][9][10][12][13] This

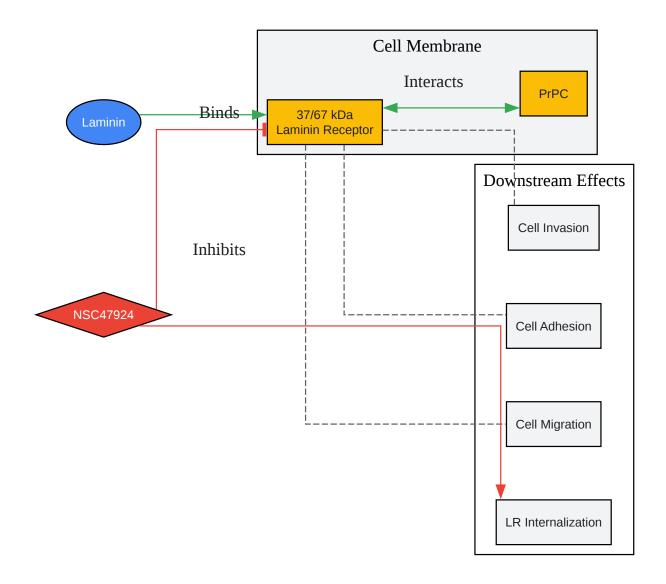




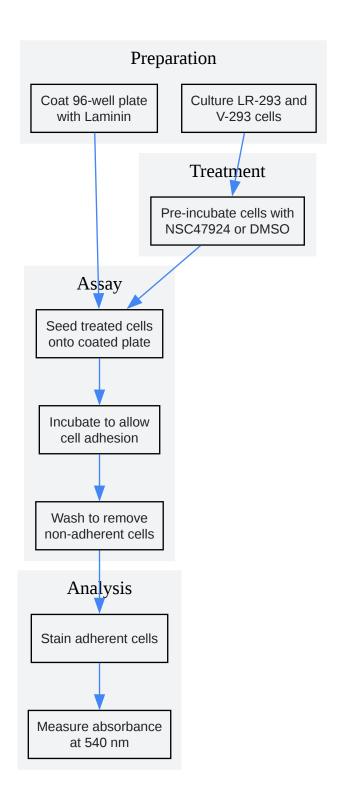


modulation of receptor and protein localization presents a novel approach for studying and potentially treating conditions where these interactions are pathogenic, such as in certain cancers and prion diseases.[3][9][10]









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- To cite this document: BenchChem. [NSC47924 CAS number and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680223#nsc47924-cas-number-and-chemical-properties]



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